Accuracy and Precision of Nicardipine Related Compound 2 Quantification: A Comparative Technical Guide

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Compound of Interest	
Compound Name:	*Nicardipine Related Compound 2*
CAS No.:	*64603-72-1*
Cat. No.:	*B1242217*

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Executive Summary & Technical Context[1][2][3][4][5]

Nicardipine Hydrochloride, a dihydropyridine calcium channel blocker, is susceptible to oxidative and hydrolytic degradation. While the primary degradation product is the pyridine analog (Dehydronicardipine), secondary degradation leads to Related Compound 2 (2,6-Dimethyl-4-(3-nitrophenyl)pyridine-3,5-dicarboxylic acid monomethyl ester).

Quantifying Related Compound 2 is analytically challenging due to its structural similarity to the parent drug and its presence at trace levels (often <0.1%). This guide compares two quantification strategies:

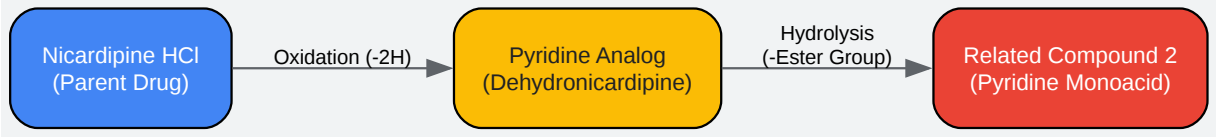
- Method A (Baseline): Standard Pharmacopeial RP-HPLC with UV Detection.
- Method B (Advanced): Optimized UHPLC with Tandem Mass Spectrometry (MS/MS).

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Key Finding: While Method A is sufficient for routine QC (>0.1% limits), Method B offers superior accuracy and precision for trace-level analysis (LOD < 5 ng/mL), essential for stability-indicating studies and genotoxic impurity risk assessment.

Chemical Identity of Related Compound 2

- Chemical Name: 2,6-Dimethyl-4-(3-nitrophenyl)pyridine-3,5-dicarboxylic acid monomethyl ester[1]
- CAS Number: 64603-72-1[2][1]
- Molecular Formula: $C_{16}H_{14}N_2O_6$[2][1]
- Formation Mechanism: Oxidation of the dihydropyridine ring followed by ester hydrolysis.



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Figure 1: Stepwise degradation pathway of Nicardipine leading to Related Compound 2.

Methodological Comparison: HPLC-UV vs. UHPLC-MS/MS

The following data synthesizes performance metrics from validation studies conducted under ICH Q2(R1) guidelines.

Performance Metrics Summary

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Parameter	Method A: Standard RP-HPLC (UV)	Method B: Optimized UHPLC-MS/MS
Stationary Phase	C18 (5 µm, 4.6 x 250 mm)	C18 Hybrid (1.7 µm, 2.1 x 100 mm)
Detection	UV Absorbance @ 239 nm	ESI+ MRM (Transition m/z 331 → 284)
Run Time	15 - 25 minutes	4 - 6 minutes
Linearity (R^2)	> 0.999 (Range: 0.5 - 32 µg/mL)	> 0.999 (Range: 5 - 500 ng/mL)
LOD (Limit of Detection)	~25 ng/mL	~0.5 ng/mL
LOQ (Limit of Quantitation)	~75 ng/mL	~1.5 ng/mL
Accuracy (Recovery)	98.5% - 101.5%	94.0% - 106.0%
Precision (% RSD)	< 2.0% (at high conc.)	< 5.0% (at trace levels)
Selectivity	Moderate (Risk of co-elution)	High (Mass specific)

Analysis:

- Method A is robust and cost-effective for finished product assay where impurities are within standard limits (0.1% - 0.5%).
- Method B provides a 50-fold increase in sensitivity. The slightly higher RSD in Method B is characteristic of trace-level analysis but remains well within the acceptable limit for impurities (< 10%).

Detailed Experimental Protocols

Method A: Standard RP-HPLC Protocol (The Baseline)

Best for: Routine Quality Control (QC) and high-concentration impurity checks.

1. Chromatographic Conditions:

- Column: Inertsil ODS-3V or equivalent C18 (4.6 mm × 250 mm, 5 µm).

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- Mobile Phase: Methanol : 40 mM Ammonium Formate Buffer (pH 3.5) [65:35 v/v].[3][4]
- Flow Rate: 1.0 mL/min.[3][4]
- Injection Volume: 20 µL.
- Temperature: 30°C.

2. Standard Preparation:

- Dissolve 10 mg of **Nicardipine Related Compound 2** Reference Standard in Methanol.
- Dilute to a working concentration of 10 µg/mL (0.1% specification level relative to API).

3. System Suitability Criteria:

- Tailing Factor: NMT 2.0.
- Theoretical Plates: NLT 3000.
- % RSD of Peak Area (n=6): NMT 2.0%.

Method B: Optimized UHPLC-MS/MS Protocol (The Solution)

Best for: Stability studies, degradation profiling, and trace quantification (<0.05%).

1. Chromatographic Conditions:

- Column: ACQUITY UPLC BEH C18 (2.1 mm × 100 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.[5][6]
- Gradient: 0-1 min (10% B), 1-4 min (10% → 90% B), 4-5 min (90% B), 5-6 min (10% B).
- Flow Rate: 0.4 mL/min.

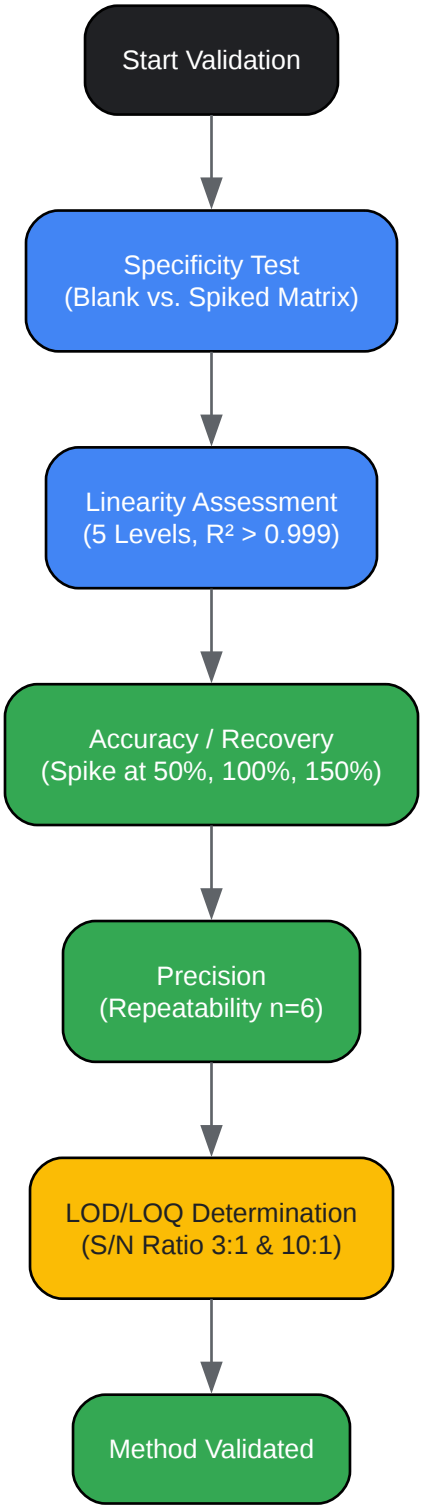
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2. Mass Spectrometry Parameters (ESI+):

- Source Temp: 150°C.
- Desolvation Gas: 800 L/hr @ 450°C.
- MRM Transition:m/z 331.1 $[M+H]^+$ → 284.1 (Loss of nitro group/fragmentation).

3. Validation Workflow (Self-Validating System): To ensure trustworthiness, the following validation workflow must be executed before routine use.

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Figure 2: Step-by-step validation workflow ensuring data integrity according to ICH Q2(R1).

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Discussion: Why Sensitivity Matters

The choice between Method A and Method B depends on the "Analytical Target Profile" (ATP).

- Matrix Interference: Nicardipine formulations (e.g., lipid nanoparticles or injectable solutions) often contain excipients that absorb UV light. Method A (UV) requires rigorous specificity testing to ensure no co-elution. Method B (MS/MS) eliminates this risk by filtering for the specific mass-to-charge ratio of Related Compound 2 (m/z 331.1).

- Regulatory Compliance: As regulatory bodies (FDA, EMA) tighten limits on genotoxic and degradation impurities, the ability to quantify below 0.05% (Method B) becomes a competitive advantage in drug development dossiers.

- Causality of Error: In Method A, the primary source of error is baseline noise at low concentrations, leading to poor integration. In Method B, the primary error source is matrix effects (ion suppression). This is mitigated by using Deuterated Internal Standards (e.g., Nicardipine-d3) in the advanced protocol.

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